

Essential Safety and Operational Guidance for 1-Benzosuberone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Benzosuberone**

Cat. No.: **B052882**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **1-Benzosuberone** (CAS 826-73-3). Adherence to these procedures is critical for ensuring laboratory safety and proper management of this chemical.

Summary of Hazards and Protective Measures

1-Benzosuberone is a combustible liquid that can cause skin, eye, and respiratory irritation.[\[1\]](#) It may be harmful if inhaled, ingested, or absorbed through the skin.[\[3\]](#) Proper personal protective equipment (PPE) is mandatory to minimize exposure.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1-Benzosuberone** to ensure the appropriate level of PPE is used. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Chemical safety goggles or a face shield.[3][4]	To protect against splashes and vapors.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile).[3][4]	To prevent skin contact.
Body Protection	A laboratory coat, buttoned to its full length.[3][4] For larger quantities, a chemical-resistant apron may be necessary.	To protect skin and clothing from spills.
Respiratory Protection	Generally not required for small quantities handled in a well-ventilated area or chemical fume hood.[3] For larger quantities, or where ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge (e.g., multi-purpose combination (US) or type ABEK (EN 14387)) should be used.[3]	To prevent inhalation of vapors.

Quantitative Data

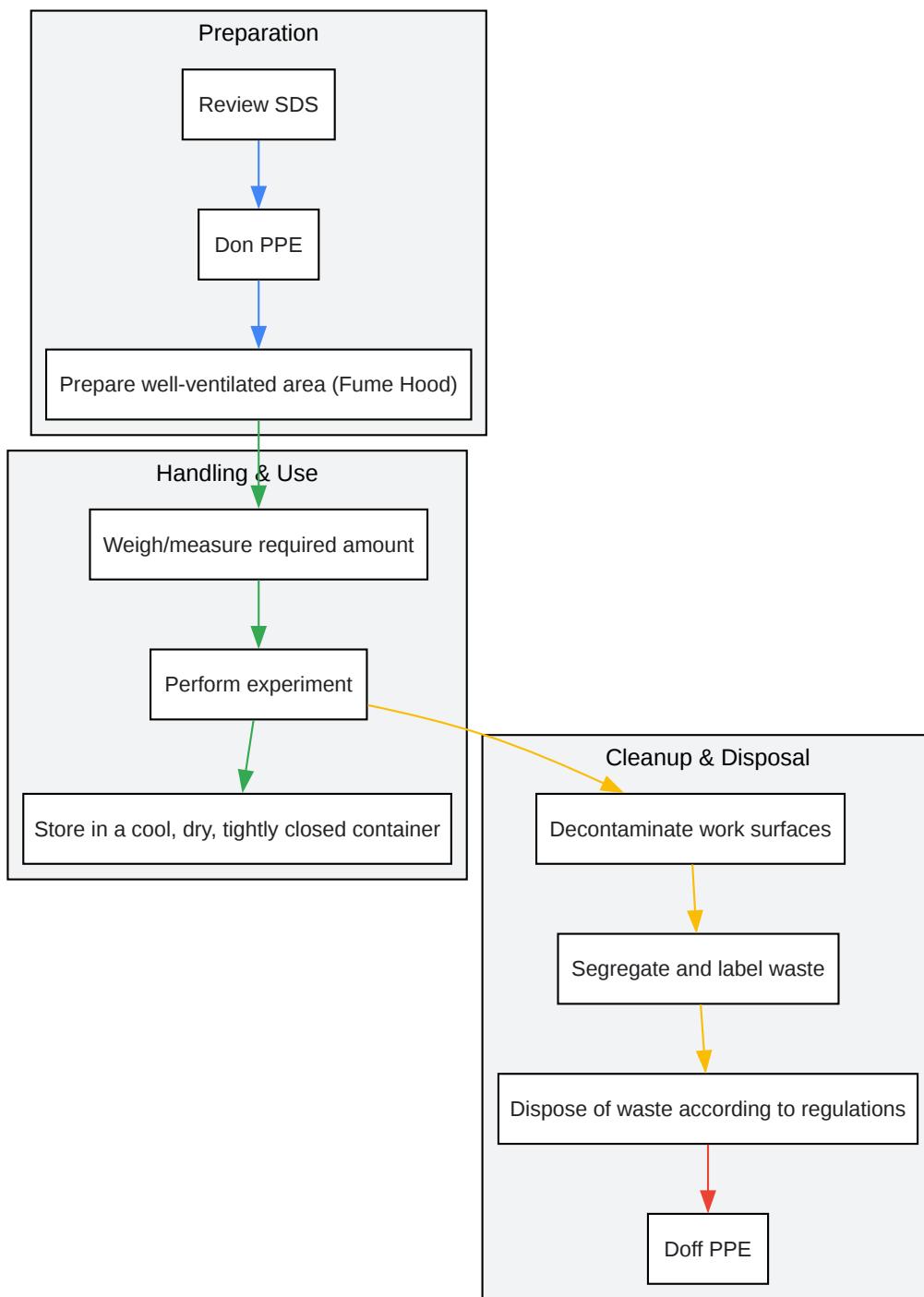
While specific occupational exposure limits (e.g., PEL, TLV) and detailed toxicity data (e.g., LD50) for **1-Benzosuberone** are not readily available in the searched public domains, the following physical and chemical properties are important for safe handling.

Property	Value
Appearance	Clear, light yellow liquid. [3]
Molecular Formula	C ₁₁ H ₁₂ O [3] [5] [6]
Molecular Weight	160.21 g/mol [1] [5] [6]
Boiling Point	270 °C (lit.) [3]
Flash Point	113 °C (235.4 °F) - closed cup
Density	1.071 g/mL at 25 °C (lit.) [3]
Solubility in water	0.16 g/L (25 °C) [3] [4]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **1-Benzosuberone** in a laboratory setting.

Safe Handling Workflow for 1-Benzosuberone

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzosuberone | C11H12O | CID 70003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. files.upei.ca [files.upei.ca]
- 3. 1-Benzosuberone(826-73-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. guidechem.com [guidechem.com]
- 5. ehs.ucr.edu [ehs.ucr.edu]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 1-Benzosuberone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b052882#personal-protective-equipment-for-handling-1-benzosuberone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com